

# Application Notes and Protocols for ARQ-751 Stock Solution Preparation

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## Compound of Interest

Compound Name: ARQ-751

Cat. No.: B1192151

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## Introduction

**ARQ-751**, also known as Vevorisertib, is a potent and selective allosteric pan-AKT inhibitor.[1] [2] It targets the serine/threonine kinase AKT (protein kinase B), a critical node in the PI3K/AKT signaling pathway, which is frequently dysregulated in various cancers.[3][4][5] Accurate preparation of **ARQ-751** stock solutions is paramount for obtaining reliable and reproducible results in in vitro assays. This document provides a detailed protocol for the preparation, storage, and handling of **ARQ-751** stock solutions.

## ARQ-751 Properties

A summary of the key chemical and biological properties of **ARQ-751** is presented in the table below.

Property	Value	Reference
Synonyms	Vevorisertib, MK-4440	[1]
CAS Number	1416775-46-6	[1]
Molecular Formula	C <sub>35</sub> H <sub>38</sub> N <sub>8</sub> O	[1]
Molecular Weight	586.73 g/mol	[1][6]
Appearance	Solid powder	[1]
Purity	>98%	[1]
Solubility	Soluble in DMSO	[1][7]
IC <sub>50</sub> values	AKT1: 0.55 nM, AKT2: 0.81 nM, AKT3: 1.31 nM	[1][3][4]
Binding Affinity (Kd)	AKT1: 1.2 nM, AKT1-E17K: 8.6 nM	[2][3][4][7][8]

## Experimental Protocol: Preparation of ARQ-751 Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **ARQ-751** in DMSO.

Materials:

- **ARQ-751** powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Optional: Sonicator

## Procedure:

- Pre-calculation: Before opening the vial, calculate the volume of DMSO required to achieve the desired stock concentration. To prepare a 10 mM stock solution, use the following formula:

$$\text{Volume of DMSO } (\mu\text{L}) = (\text{Mass of } \mathbf{ARQ-751} \text{ (mg)} / 586.73 \text{ g/mol}) * 100,000$$

- Reconstitution:
  - Briefly centrifuge the vial of **ARQ-751** powder to ensure all the powder is at the bottom.[9]
  - Under sterile conditions (e.g., in a laminar flow hood), add the calculated volume of anhydrous/sterile DMSO to the vial.[9]
  - Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if necessary.[9] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20  $\mu\text{L}$ ) in sterile microcentrifuge tubes or cryovials.[9]
  - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
  - For long-term storage, store the aliquots at -80°C. For short-term storage (up to one month), -20°C is acceptable.[6][7] When stored properly as a powder at -20°C, **ARQ-751** is stable for over two years.[1][6] In DMSO, it is stable for up to 6 months at -80°C and 1 month at -20°C.[6][7]

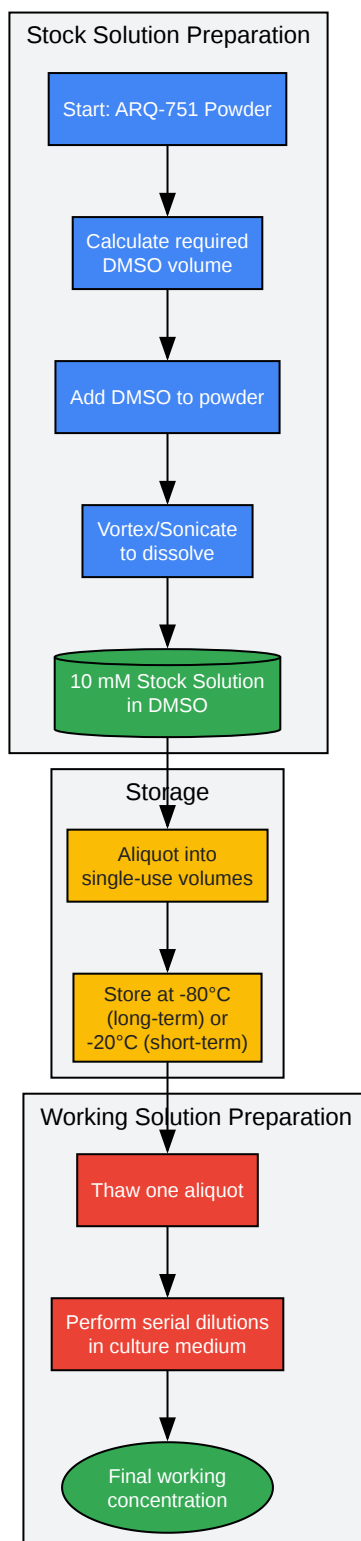
## Preparation of Working Solutions:

- When preparing working solutions for your in vitro assays, thaw a single aliquot of the stock solution at room temperature.[9]

- Perform serial dilutions of the stock solution in the appropriate cell culture medium or assay buffer to achieve the final desired concentrations.[9]
- It is crucial to mix thoroughly at each dilution step.
- To prevent precipitation of the compound, it is advisable to first make intermediate dilutions in DMSO before the final dilution into the aqueous medium.[10]
- The final concentration of DMSO in the assay should be kept low (typically  $\leq 0.5\%$ ) to avoid solvent-induced cytotoxicity.[11] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.[9]

## Diagrams

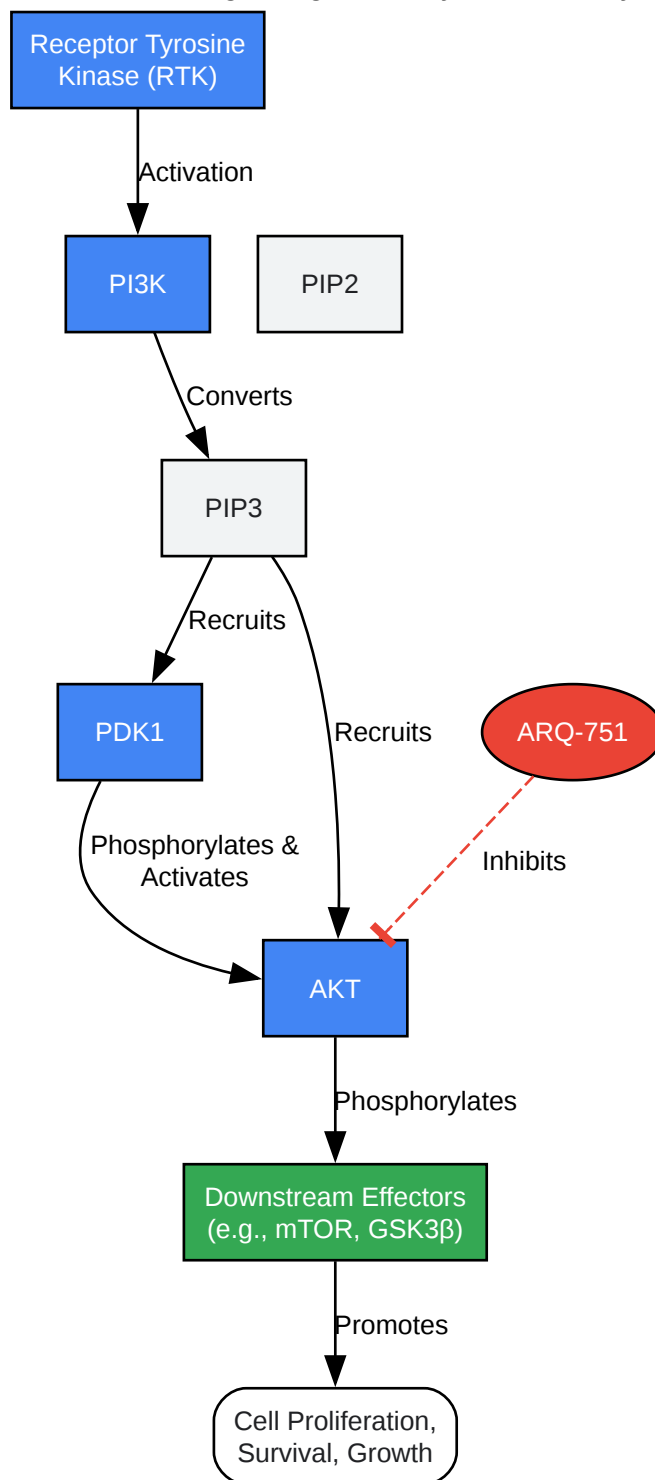
## Workflow for ARQ-751 Stock Solution Preparation



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Caption: Workflow for preparing **ARQ-751** stock and working solutions.

## Simplified PI3K/AKT Signaling Pathway Inhibition by ARQ-751



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Caption: Inhibition of the PI3K/AKT signaling pathway by **ARQ-751**.

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